

(S)-1-Chloro-3-phenylpropan-2-ol CAS number and structure

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Compound of Interest

Compound Name: (S)-1-Chloro-3-phenylpropan-2-ol

CAS No.: 406945-51-5

Cat. No.: B1486891

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Technical Whitepaper: (S)-1-Chloro-3-phenylpropan-2-ol

High-Purity Chiral Building Block for Antiretroviral & CNS Therapeutics

Executive Summary

(S)-1-Chloro-3-phenylpropan-2-ol (CAS: 100306-34-1) is a critical chiral halohydrin intermediate used in the asymmetric synthesis of complex pharmaceutical architectures. Unlike its regioisomer (3-chloro-1-phenylpropan-1-ol, a precursor to Atomoxetine), this homobenzylic alcohol serves as the immediate progenitor to (S)-benzyl oxirane. This epoxide motif is a fundamental pharmacophore in the synthesis of HIV protease inhibitors (e.g., Amprenavir, Fosamprenavir) and specific CNS-active amino alcohols.

This guide outlines the physicochemical profile, biocatalytic synthesis strategies, and quality control protocols required for the industrial-scale handling of this molecule.

Part 1: Identity & Physicochemical Profile

The precise identification of the (S)-enantiomer is crucial, as the (R)-enantiomer (CAS: 100306-33-0) leads to biologically inactive or off-target stereoisomers in downstream API synthesis.

Table 1: Chemical Identity & Properties

Attribute	Specification
Chemical Name	(S)-1-Chloro-3-phenylpropan-2-ol
Common Synonyms	(S)-1-Chloro-3-phenyl-2-propanol; (S)-Benzyl chlorohydrin
CAS Number	100306-34-1 (Specific (S)-isomer)(Racemic CAS: 5396-65-6)
Molecular Formula	C ₉ H ₁₁ ClO
Molecular Weight	170.64 g/mol
Chiral Center	C2 (Homobenzylic position)
Physical State	Clear to pale yellow oil (often solidifies at low temps)
Boiling Point	120–125 °C @ 2 mmHg
Solubility	Soluble in DCM, EtOAc, MeOH; Sparingly soluble in water
SMILES	<chem>C1=CC=C(C=C1)CCCI</chem>

Part 2: Strategic Synthesis: Biocatalysis vs. Chemical

For pharmaceutical applications requiring >99.5% enantiomeric excess (ee), biocatalytic asymmetric reduction has replaced traditional chemical reduction (e.g., NaBH₄ followed by lipase resolution) as the industry standard.

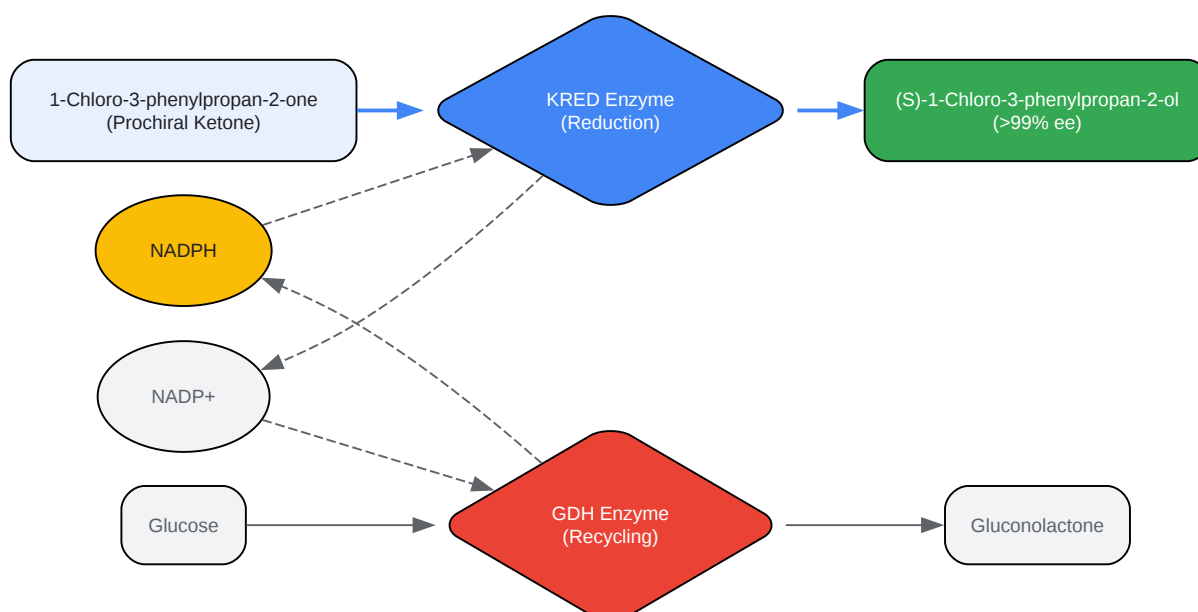
Mechanism of Action

The synthesis targets the asymmetric reduction of the prochiral ketone 1-chloro-3-phenylpropan-2-one (also known as benzyl chloromethyl ketone).

- Chemical Route (Legacy): Uses Borane-THF with Corey-Bakshi-Shibata (CBS) catalysts.
 - Drawbacks: High cost of chiral auxiliaries, moisture sensitivity, and difficulty removing boron residues.
- Biocatalytic Route (Preferred): Uses Ketoreductases (KREDs) or Alcohol Dehydrogenases (ADHs) coupled with a cofactor regeneration system.
 - Advantages: >99% ee, ambient temperature/pressure, and aqueous media.

Pathway Visualization

The following diagram illustrates the biocatalytic cycle, highlighting the critical cofactor regeneration (NADPH) driven by Glucose Dehydrogenase (GDH).



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Figure 1: Biocatalytic asymmetric reduction cycle utilizing KRED for stereoselectivity and GDH for cofactor recycling.

Part 3: Validated Experimental Protocol

Objective: Synthesis of **(S)-1-Chloro-3-phenylpropan-2-ol** on a 10g scale using a KRED/GDH system. Safety Note: The substrate is a haloketone (lachrymator). Work in a fume hood.

Reagents

- Substrate: 1-Chloro-3-phenylpropan-2-one (10.0 g, 59.3 mmol).
- Enzyme: KRED-130 (or equivalent *S. cerevisiae* derived reductase) - 200 mg.
- Cofactor Recycling: Glucose Dehydrogenase (GDH) - 50 mg; Glucose (12.0 g); NADP⁺ (10 mg, catalytic).
- Buffer: Potassium Phosphate (100 mM, pH 7.0).
- Solvent: Isopropyl Alcohol (IPA) or DMSO (5% v/v as co-solvent).

Step-by-Step Methodology

- Buffer Preparation: Dissolve glucose (12.0 g) in 100 mL of Potassium Phosphate buffer (100 mM, pH 7.0). Adjust pH to 7.0 if necessary using 1M NaOH.
- Enzyme Activation: Add NADP⁺ (10 mg), GDH (50 mg), and KRED (200 mg) to the buffer solution. Stir gently at 30°C for 10 minutes to solubilize enzymes.
- Substrate Addition: Dissolve 1-Chloro-3-phenylpropan-2-one (10 g) in 5 mL DMSO. Add this solution dropwise to the enzyme mixture over 30 minutes to prevent enzyme inhibition.
- Reaction Maintenance:
 - Maintain temperature at 30°C.
 - Monitor pH; keep between 6.8–7.2 using an auto-titrator with 1M NaOH (gluconic acid production will lower pH).

- Stir at 200 rpm for 24 hours.
- Workup:
 - Add Celite (5 g) and filter to remove protein precipitates.
 - Extract the filtrate with Ethyl Acetate (3 x 50 mL).
 - Wash combined organic layers with brine (50 mL).
 - Dry over anhydrous MgSO_4 and concentrate under reduced pressure.
- Purification: The crude oil is typically >98% pure. If necessary, purify via flash chromatography (Hexanes/EtOAc 9:1).

Part 4: Pharmaceutical Applications & Downstream Logic

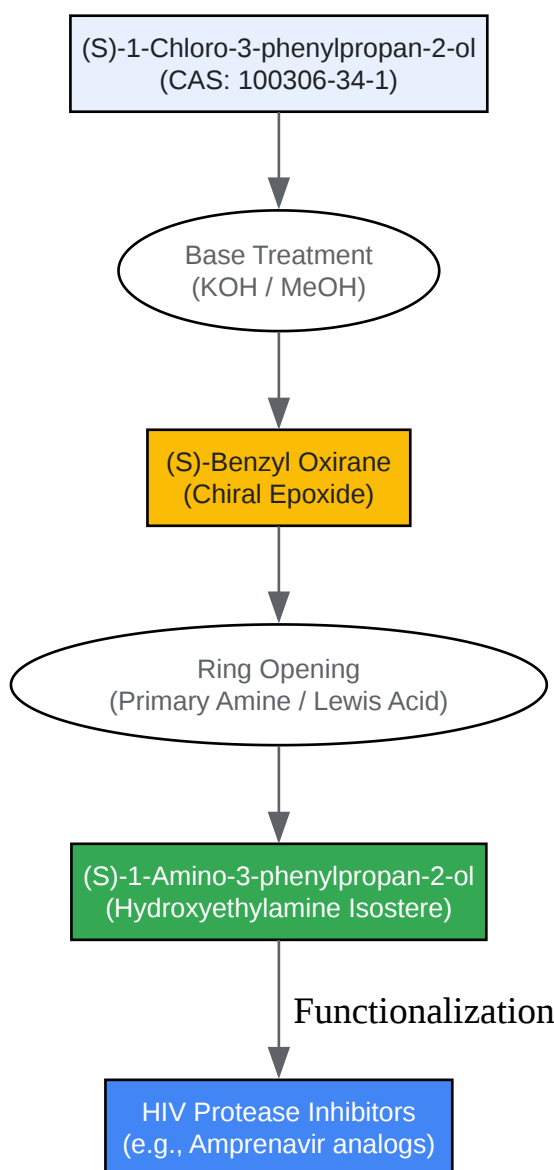
The utility of **(S)-1-Chloro-3-phenylpropan-2-ol** lies in its ability to form (S)-Benzyl Oxirane under basic conditions. This epoxide is the "gateway" to hydroxyethylamine isosteres found in protease inhibitors.

Distinction Note: Atomoxetine

Researchers often confuse this molecule with its regioisomer.

- Atomoxetine Precursor: 3-Chloro-1-phenylpropan-1-ol (Benzylic alcohol).
- Protease Inhibitor Precursor: 1-Chloro-3-phenylpropan-2-ol (Homobenzylic alcohol).

Synthesis of HIV Protease Inhibitor Scaffolds



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Figure 2: Conversion of the chlorohydrin to the hydroxyethylamine pharmacophore.

Part 5: Quality Control & Safety

Chiral HPLC Method

To ensure the (S)-enantiomer purity (>99.5% ee), the following method is validated.

- Column: Chiralcel OD-H (250 x 4.6 mm, 5 μ m).
- Mobile Phase: n-Hexane : Isopropanol (95 : 5).

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (or 254 nm).
- Temperature: 25°C.
- Retention Times (Approx):
 - (S)-Isomer: ~12.5 min.
 - (R)-Isomer: ~14.2 min.

Safety & Handling

- Hazards: Toxic if swallowed (H301). Causes skin irritation (H315) and serious eye irritation (H319).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Halohydrins can degrade to epoxides or polymerize if exposed to moisture/base.

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Sources

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